

A Technical Overview of Methyl 3-pentenoate: Molecular Characteristics

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Compound of Interest

Compound Name: Methyl 3-pentenoate

Cat. No.: B1582013

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This document provides a concise summary of the fundamental molecular properties of **Methyl 3-pentenoate**, a compound relevant to professionals in chemical research and development.

Molecular Identity and Weight

The key quantitative descriptors for **Methyl 3-pentenoate** are its molecular formula and weight, which are foundational for all stoichiometric calculations and analytical procedures.

| Property | Value |
|-------------------|------------------------|
| Molecular Formula | C6H10O2[1][2][3] |
| Molecular Weight | 114.14 g/mol [1][2][4] |
| Alternate Formula | CH3CH=CHCH2COOCH3[5] |

Methodology for Determination

The molecular formula and weight of a well-characterized compound like **Methyl 3-pentenoate** are established through standard, universally accepted analytical techniques.

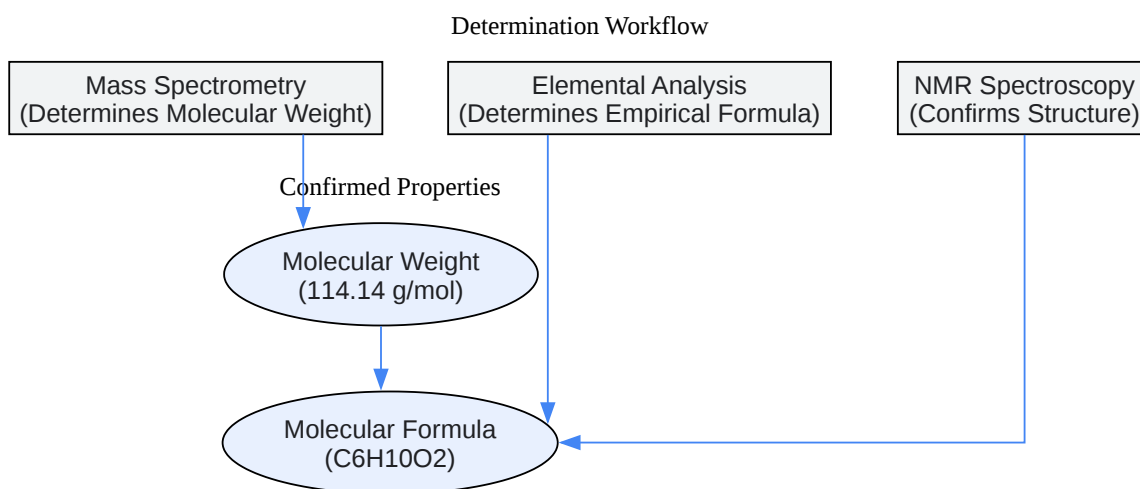
Experimental Protocols:

- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) provides the exact mass, which

can be used to deduce the precise molecular formula by identifying the unique mass signature of the elemental composition. For **Methyl 3-pentenoate**, the exact mass is 114.068079557 Da[4].

- **Elemental Analysis:** This method determines the percentage composition of each element (Carbon, Hydrogen, Oxygen) in the compound. The resulting percentages are converted into an empirical formula, which is then reconciled with the molecular weight from mass spectrometry to confirm the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of the molecule. By identifying the number and types of protons and carbon atoms and their connectivity, NMR confirms the arrangement of atoms consistent with the molecular formula $\text{C}_6\text{H}_{10}\text{O}_2$ [1][2][3].

The workflow for confirming these properties follows a logical progression from initial identification to structural confirmation.



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- To cite this document: BenchChem. [A Technical Overview of Methyl 3-pentenoate: Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582013#molecular-formula-and-weight-of-methyl-3-pentenoate]

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